

PE154: A High-Affinity Dual Cholinesterase Inhibitor for Amyloid Plaque Visualization

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Compound of Interest

Compound Name: PE154

Cat. No.: B15617722

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This technical guide provides a comprehensive overview of the binding affinity of **PE154**, a potent fluorescent inhibitor of both acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). Its dual inhibitory action and fluorescent properties make it a significant tool in Alzheimer's disease research, particularly for the visualization of β -amyloid plaques.

Quantitative Binding Affinity of PE154

PE154 demonstrates high-affinity binding to both human AChE and BChE, with a notable preference for AChE. The inhibitory potency is summarized in the table below.

Enzyme	Inhibitor	IC50 Value
Human Acetylcholinesterase (AChE)	PE154	280 pM[1][2][3]
Human Butyrylcholinesterase (BChE)	PE154	16 nM[1][2][3]

Experimental Protocols

The determination of the IC50 values for **PE154**'s inhibition of AChE and BChE typically involves a modified Ellman's method. This colorimetric assay measures the activity of the cholinesterase enzymes by detecting the product of substrate hydrolysis. While the specific

protocols for **PE154** are detailed in Elsinghorst et al., 2009, a general procedure is outlined below.

Principle of the Assay

The Ellman's method utilizes a thiocholine ester as a substrate for the cholinesterase enzyme. The enzymatic hydrolysis of the substrate yields thiocholine, which then reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) to produce a yellow-colored anion, 5-thio-2-nitrobenzoate. The rate of color formation is directly proportional to the enzyme activity and can be measured spectrophotometrically at 412 nm. The presence of an inhibitor, such as **PE154**, will decrease the rate of this reaction.

Materials and Reagents

- Purified human acetylcholinesterase (AChE) or butyrylcholinesterase (BChE)
- **PE154** stock solution (in DMSO)
- Phosphate buffer (e.g., 0.1 M, pH 8.0)
- Acetylthiocholine iodide (ATCI) or Butyrylthiocholine iodide (BTCl) as substrate
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 412 nm

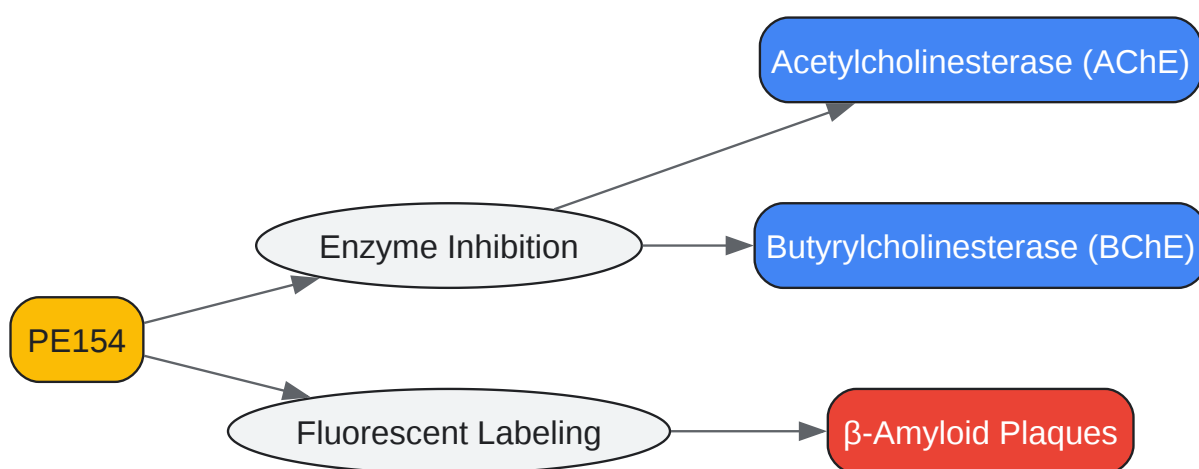
General Assay Procedure for IC50 Determination

- Reagent Preparation: Prepare working solutions of the enzyme, substrate (ATCI for AChE, BTCl for BChE), and DTNB in phosphate buffer. Prepare serial dilutions of **PE154** to cover a range of concentrations.
- Assay Setup: In a 96-well plate, add the phosphate buffer, DTNB solution, and the enzyme solution to each well.

- **Inhibitor Addition:** Add different concentrations of the **PE154** solution to the test wells. For control wells (representing 100% enzyme activity), add the solvent used for the inhibitor (e.g., DMSO).
- **Pre-incubation:** Incubate the plate for a defined period (e.g., 15 minutes) at a controlled temperature (e.g., 37°C) to allow the inhibitor to bind to the enzyme.
- **Reaction Initiation:** Add the substrate solution (ATCI or BTCI) to all wells to start the enzymatic reaction.
- **Kinetic Measurement:** Immediately measure the change in absorbance at 412 nm over time using a microplate reader.
- **Data Analysis:** Calculate the initial reaction rates for each inhibitor concentration. The percentage of inhibition is determined relative to the control wells. The IC₅₀ value, the concentration of inhibitor that causes 50% inhibition of the enzyme activity, is then calculated by plotting the percent inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Visualizations

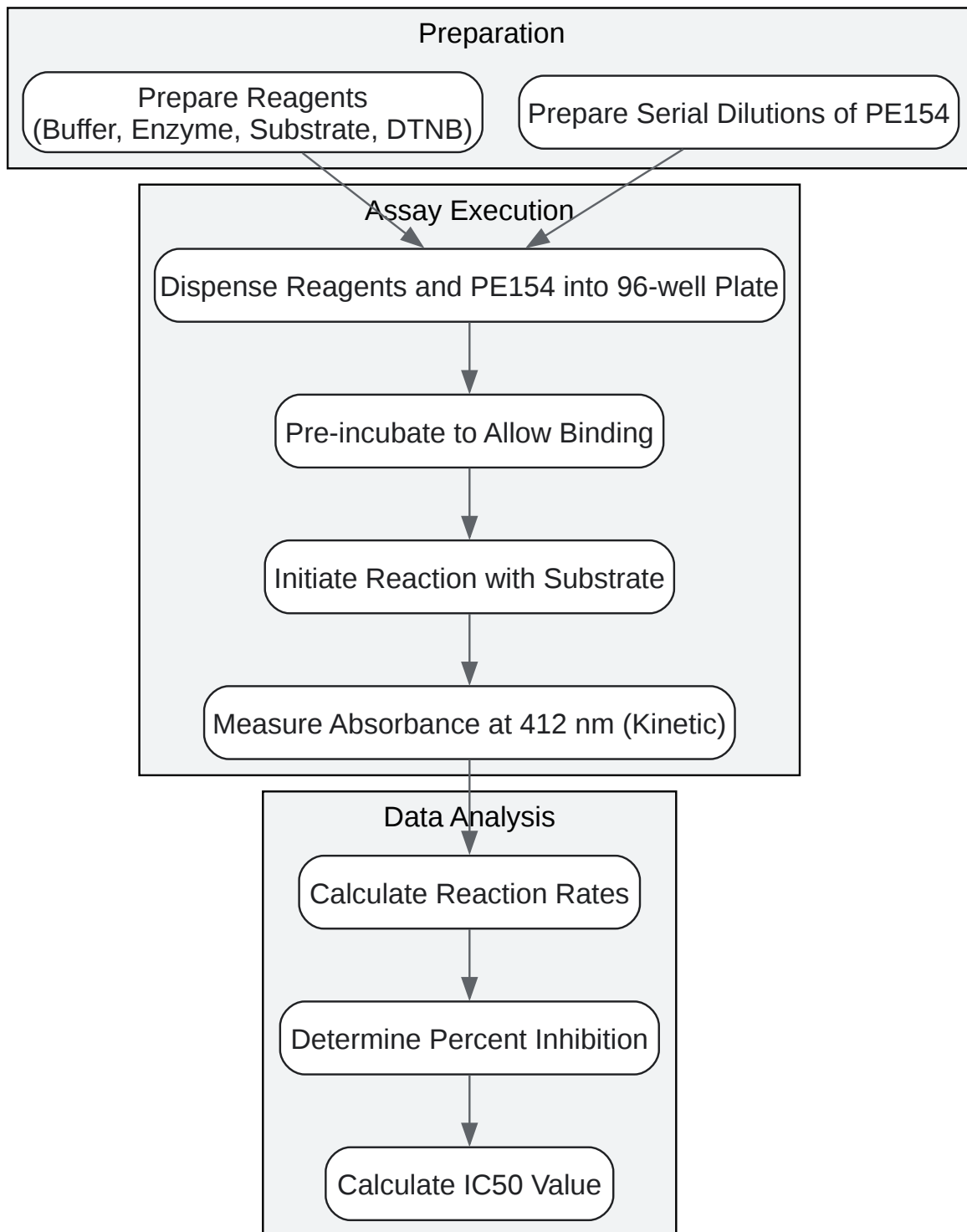
Logical Relationship of PE154's Dual Functionality



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Caption: Logical diagram of **PE154**'s dual action as an inhibitor of AChE and BChE and a fluorescent probe for β -amyloid plaques.

Experimental Workflow for Cholinesterase Inhibition Assay



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Caption: Generalized experimental workflow for determining the IC₅₀ of **PE154** using a colorimetric cholinesterase inhibition assay.

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References

- 1. tandfonline.com [tandfonline.com]
- 2. researchgate.net [researchgate.net]
- 3. Development of an in-vivo active reversible butyrylcholinesterase inhibitor [ouci.dntb.gov.ua]
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